A Technical Overview of Lanthanum(III) Chloride Hydrate: Properties and Applications

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Compound of Interest

Compound Name:	*Lanthanum(III) chloride hydrate*
Cat. No.:	*B7800980*

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Lanthanum(III) chloride hydrate is an inorganic compound with significant applications in research and various industries. This document provides a concise technical guide to its core properties and illustrates a key application through a process workflow. It is intended for researchers, scientists, and professionals in drug development who utilize lanthanide compounds in their work.

Core Properties of Lanthanum(III) Chloride Hydrate

The chemical identity of **Lanthanum(III) chloride hydrate** is defined by its CAS number and molecular formula. It is important to note that the degree of hydration can vary, which is reflected in the different CAS numbers and molecular formulas reported for this compound. The general form is often cited with an unspecified number of water molecules, while specific hydrated forms, such as the heptahydrate, have their own distinct identifiers.

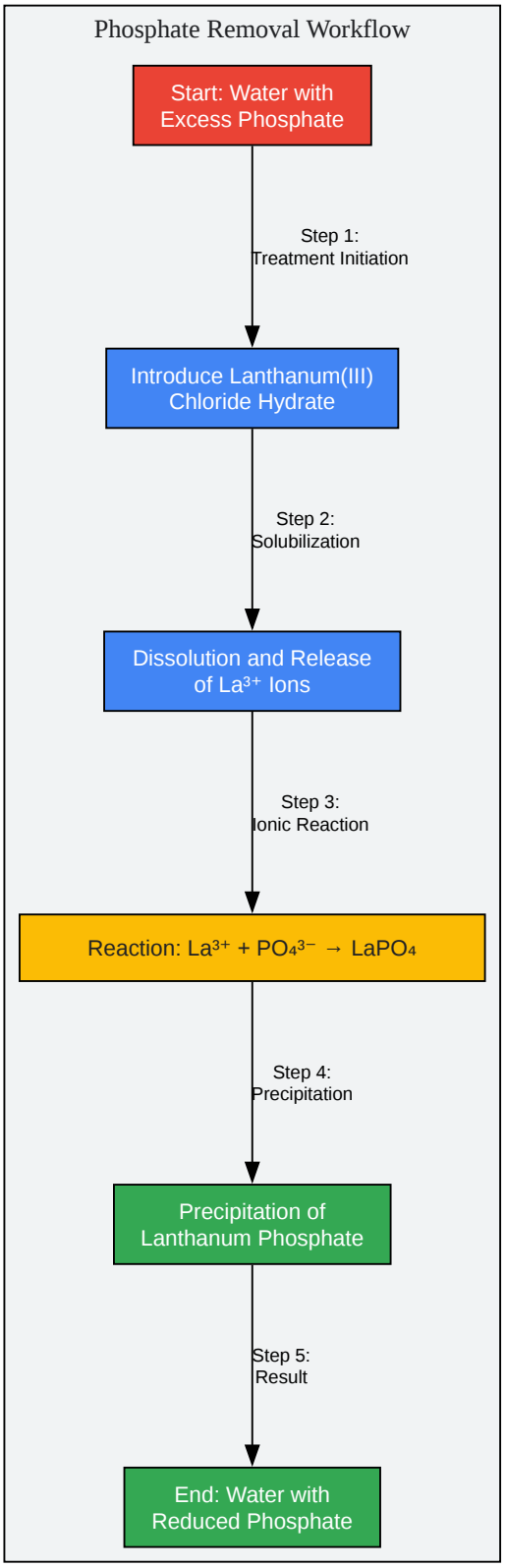
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Property	Value
CAS Number	20211-76-1 (for the general hydrate)[1][2][3]
10025-84-0 (for the heptahydrate)[4]	
Molecular Formula	$LaCl_3 \cdot xH_2O$[1][2][3]
$LaCl_3 \cdot 7H_2O$ (heptahydrate)[4]	
Synonyms	Lanthanum trichloride hydrate[1][2]

Application in Phosphate Removal: An Experimental Workflow

One of the notable applications of **Lanthanum(III) chloride hydrate** is in the removal of phosphates from aqueous environments to prevent eutrophication and subsequent algal blooms[3]. The underlying principle of this application is the precipitation of phosphate ions by lanthanum ions. The following diagram illustrates the typical workflow for this process.

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Caption: Workflow for Phosphate Removal Using Lanthanum(III) Chloride.

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